

A Comparative Analysis of the NMR Spectra of Dibenzyl Ether and Its Analogs

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Compound of Interest

Compound Name: *Dibenzyl ether*

Cat. No.: *B089814*

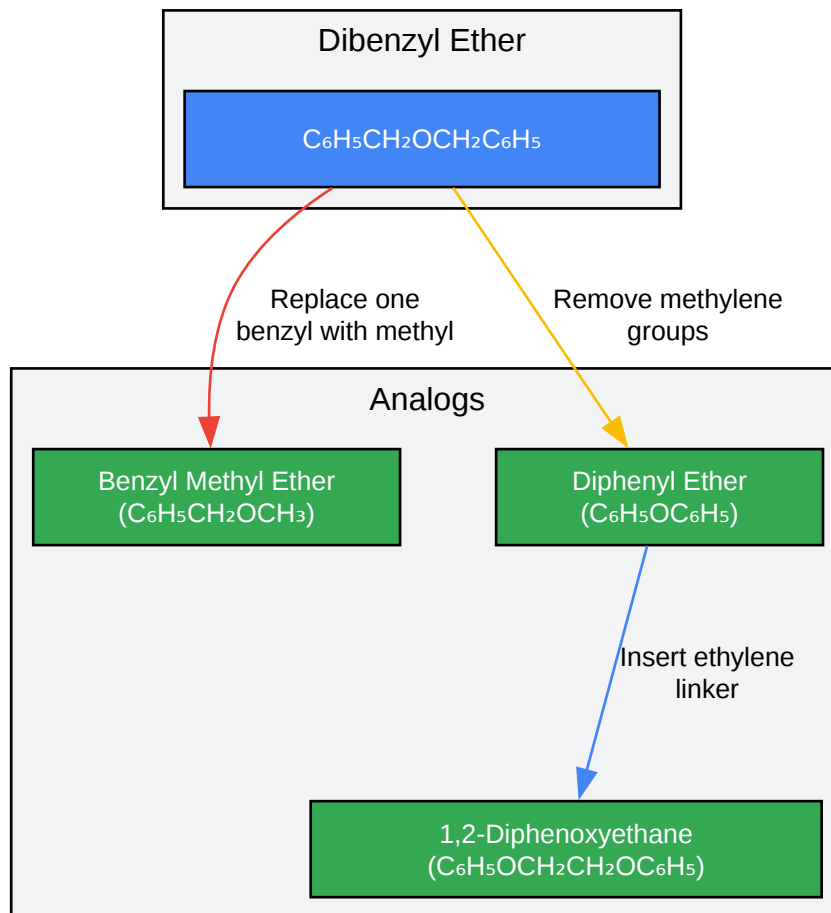
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This guide provides a detailed comparison of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra of **dibenzyl ether** and its structurally related analogs: benzyl methyl ether, diphenyl ether, and 1,2-diphenoxyethane. This analysis is intended for researchers, scientists, and professionals in drug development to facilitate the identification and characterization of these common structural motifs.

Structural Comparison of Dibenzyl Ether and Its Analogs

The structural similarities and differences among these ethers are key to understanding their NMR spectral properties. **Dibenzyl ether** features two benzyl groups linked by an oxygen atom. Its analogs represent variations of this structure, including the replacement of one benzyl group with a methyl group (benzyl methyl ether), the direct connection of two phenyl rings to the ether oxygen (diphenyl ether), and the insertion of an ethylene glycol linker between two phenoxy groups (1,2-diphenoxyethane).

Structural Comparison of Ethers



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